

# what are the physical properties of 1,9-Dibromononane

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## Compound of Interest

Compound Name: 1,9-Dibromononane

Cat. No.: B1346018

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## An In-depth Technical Guide to the Physical Properties of 1,9-Dibromononane

For researchers, scientists, and professionals in drug development, a thorough understanding of the physical characteristics of chemical compounds is fundamental. This guide provides a detailed overview of the physical properties of **1,9-Dibromononane**, a versatile building block in organic synthesis.

## Core Physical and Chemical Properties

**1,9-Dibromononane** (CAS Number: 4549-33-1) is an  $\alpha,\omega$ -dibromoalkane. Its chemical structure consists of a nine-carbon aliphatic chain with bromine atoms attached to the terminal carbons.<sup>[1]</sup> This structure imparts specific physical properties that are crucial for its application in various chemical reactions. The compound typically appears as a clear, colorless to pale yellow liquid.<sup>[1][2][3]</sup>

## Quantitative Physical Data

The key physical properties of **1,9-Dibromononane** are summarized in the table below for easy reference and comparison.

Property	Value	Conditions
Molecular Formula	C <sub>9</sub> H <sub>18</sub> Br <sub>2</sub>	
Molecular Weight	286.05 g/mol	
Density	1.407 g/mL	at 25 °C
Boiling Point	285-288 °C	
Melting Point	-2 °C	
Flash Point	>230 °F (>113 °C)	
Refractive Index	1.496	at 20 °C (n <sub>20</sub> /D)
Vapor Pressure	0.00453 mmHg	at 25 °C

(Data sourced from multiple references, including[2][3][4])

## Solubility Profile

The solubility of a compound is dictated by its polarity.[1] Due to its long, non-polar hydrocarbon chain, **1,9-Dibromononane** is generally insoluble in polar solvents like water.[1][5] Conversely, it exhibits good solubility in non-polar organic solvents such as hexane and benzene, a characteristic explained by the "like dissolves like" principle.[1] This property is vital for its use in organic synthesis where reactions are often conducted in non-polar media.[1]

## Experimental Protocols for Property Determination

While specific experimental documentation for **1,9-Dibromononane** is not detailed in the provided results, the determination of its physical properties follows standard organic chemistry laboratory procedures.

1. Boiling Point Determination: The boiling point of a liquid alkyl halide is typically determined via distillation. The compound is heated in a distillation apparatus, and the temperature at which the vapor pressure of the liquid equals the atmospheric pressure is recorded as the boiling point. For accuracy, the pressure should be noted, especially if performing a vacuum distillation.

2. Melting Point Determination: For compounds with melting points below room temperature, a cryostat or a specialized low-temperature melting point apparatus is used. The sample is cooled until it solidifies and then slowly warmed. The temperature range over which the solid melts is recorded.

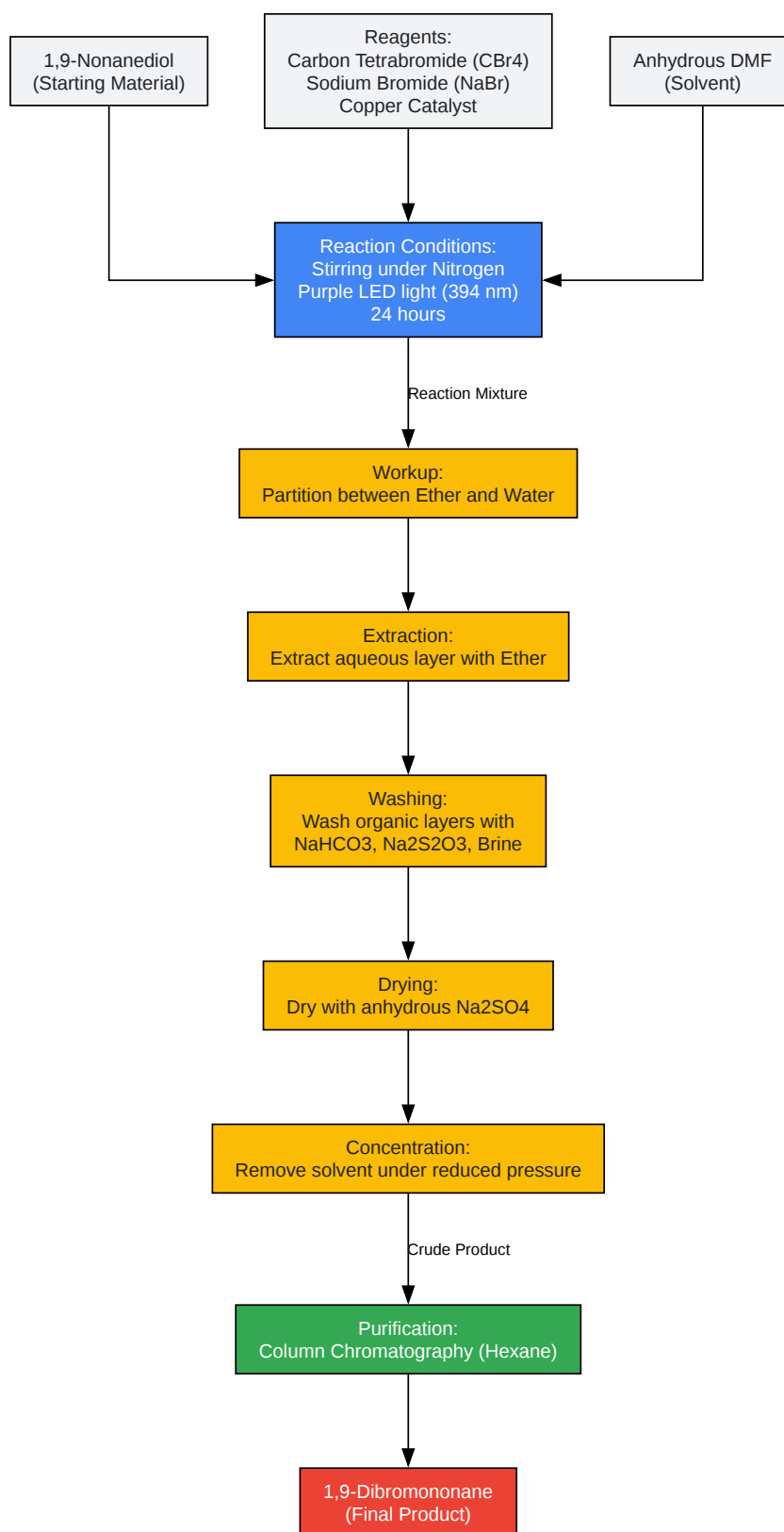
3. Density Measurement: A calibrated pycnometer or a digital density meter is used to determine the density of liquid **1,9-Dibromononane**. The mass of a known volume of the liquid is measured at a specific temperature, typically 25 °C, to calculate the density.<sup>[2]</sup>

4. Refractive Index Measurement: The refractive index is measured using a refractometer, often an Abbé refractometer. A drop of the liquid is placed on the prism, and the instrument measures the extent to which light is bent as it passes through the sample, providing a value at a specific temperature and wavelength (usually the sodium D-line, 589 nm).<sup>[2]</sup>

5. Solubility Testing: A qualitative assessment of solubility involves adding a small amount of **1,9-Dibromononane** to a test tube containing the solvent of interest (e.g., water, hexane). The mixture is agitated, and the formation of a homogeneous solution indicates solubility. For quantitative analysis, a saturated solution is prepared, and the concentration of the dissolved solute is determined.

## Synthesis Workflow

**1,9-Dibromononane** is a useful research chemical that can be synthesized from its corresponding diol.<sup>[3]</sup> The following diagram illustrates a general workflow for its preparation.



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Caption: Synthesis of **1,9-Dibromononane** from 1,9-nonanediol.[3]

This technical guide provides a foundational understanding of the physical properties of **1,9-Dibromononane**. The data and protocols outlined are essential for the safe and effective handling and application of this compound in research and development.

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